

An In-Depth Technical Guide to the Structure and Function of Elastatinal

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Elastatinal**, a potent microbial-derived inhibitor of elastase. The content covers its chemical structure, mechanism of action, inhibitory kinetics, and its impact on relevant biological pathways. Detailed experimental protocols are provided to facilitate further research and development.

Core Properties of Elastatinal

Elastatinal is a peptide aldehyde produced by various species of Actinomycetes. It is recognized for its potent and competitive inhibition of elastase, a serine protease responsible for the breakdown of elastin.

Chemical Structure and Properties

Elastatinal is a tetrapeptide derivative with a C-terminal aldehyde group, which is crucial for its inhibitory activity.



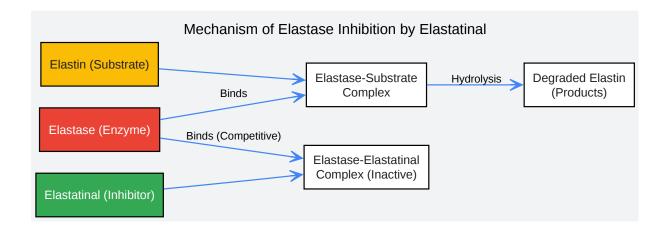
Property	Value
Molecular Formula	C21H36N8O7
Molecular Weight	512.56 g/mol [1]
Canonical SMILES	CC(C)CC(C(=O)O)NC(=O)NC(C1CCN=C(N1)N) C(=O)NC(CCC(=O)N)C(=O)NC(C)C=O[2]
Solubility	Soluble in water (up to 20 mg/mL)[1]

Caption: Key chemical and physical properties of **Elastatinal**.

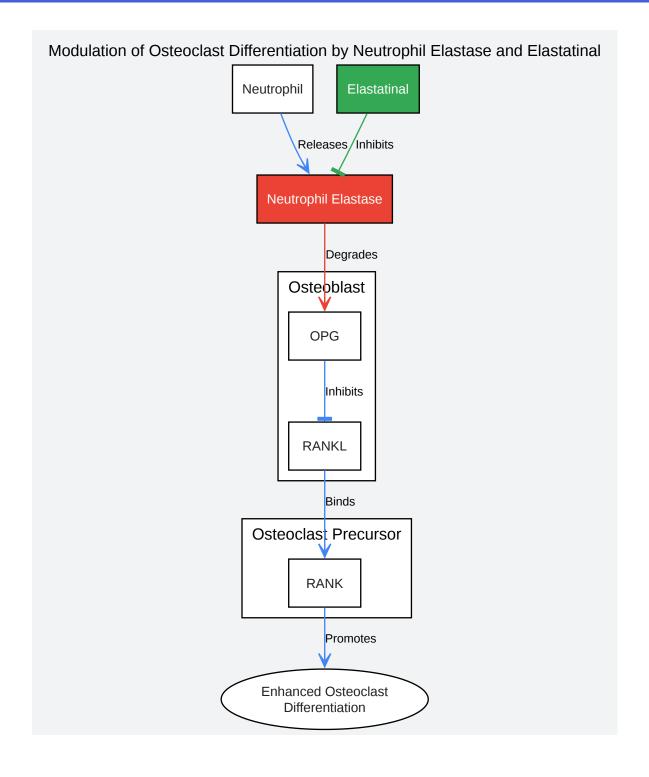
Mechanism of Action: Elastase Inhibition

Elastatinal functions as a competitive inhibitor of elastase. It binds to the active site of the enzyme, mimicking the substrate and forming a stable, reversible complex. This prevents the natural substrate, elastin, from binding and being hydrolyzed. While some sources describe the inhibition as irreversible, it is more accurately characterized as a slow, tight-binding competitive inhibition.

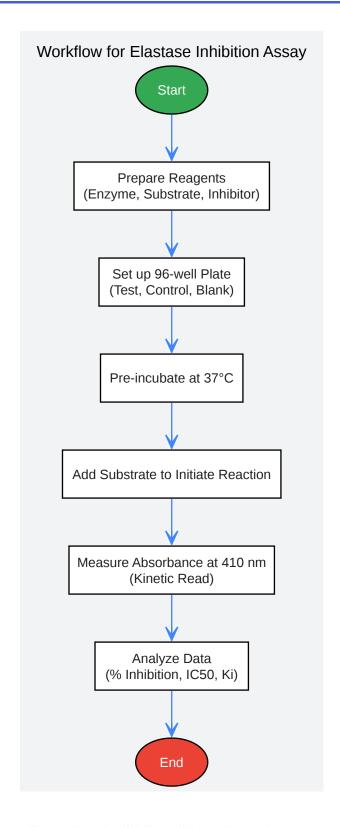












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